Characterization of 2,6-dihydroxy-4-methylquinoline: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2,6-Dihydroxy-4-methylquinoline*
CAS No.:	*34982-01-9*
Cat. No.:	*B181058*

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Abstract

This technical guide provides a comprehensive overview of the characterization of **2,6-dihydroxy-4-methylquinoline**, a heterocyclic compound of interest in medicinal chemistry. This document collates available data on its synthesis, physicochemical properties, and biological activities. Detailed experimental methodologies, where available, are presented to facilitate further research and development. All quantitative data is summarized in structured tables for ease of comparison. Additionally, signaling pathways and experimental workflows are visualized using diagrams to provide a clear and concise understanding of the underlying scientific principles.

Introduction

Quinoline and its derivatives are a significant class of heterocyclic compounds that are widely distributed in nature and have been extensively studied for their diverse pharmacological activities. The introduction of hydroxyl and methyl groups to the quinoline scaffold can significantly modulate its biological and physicochemical properties. **2,6-dihydroxy-4-**

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methylquinoline (CAS 34982-01-9) is one such derivative with potential applications in drug discovery and materials science. This guide aims to provide a detailed characterization of this molecule.

Physicochemical Properties

The fundamental physicochemical properties of **2,6-dihydroxy-4-methylquinoline** are summarized in the table below.

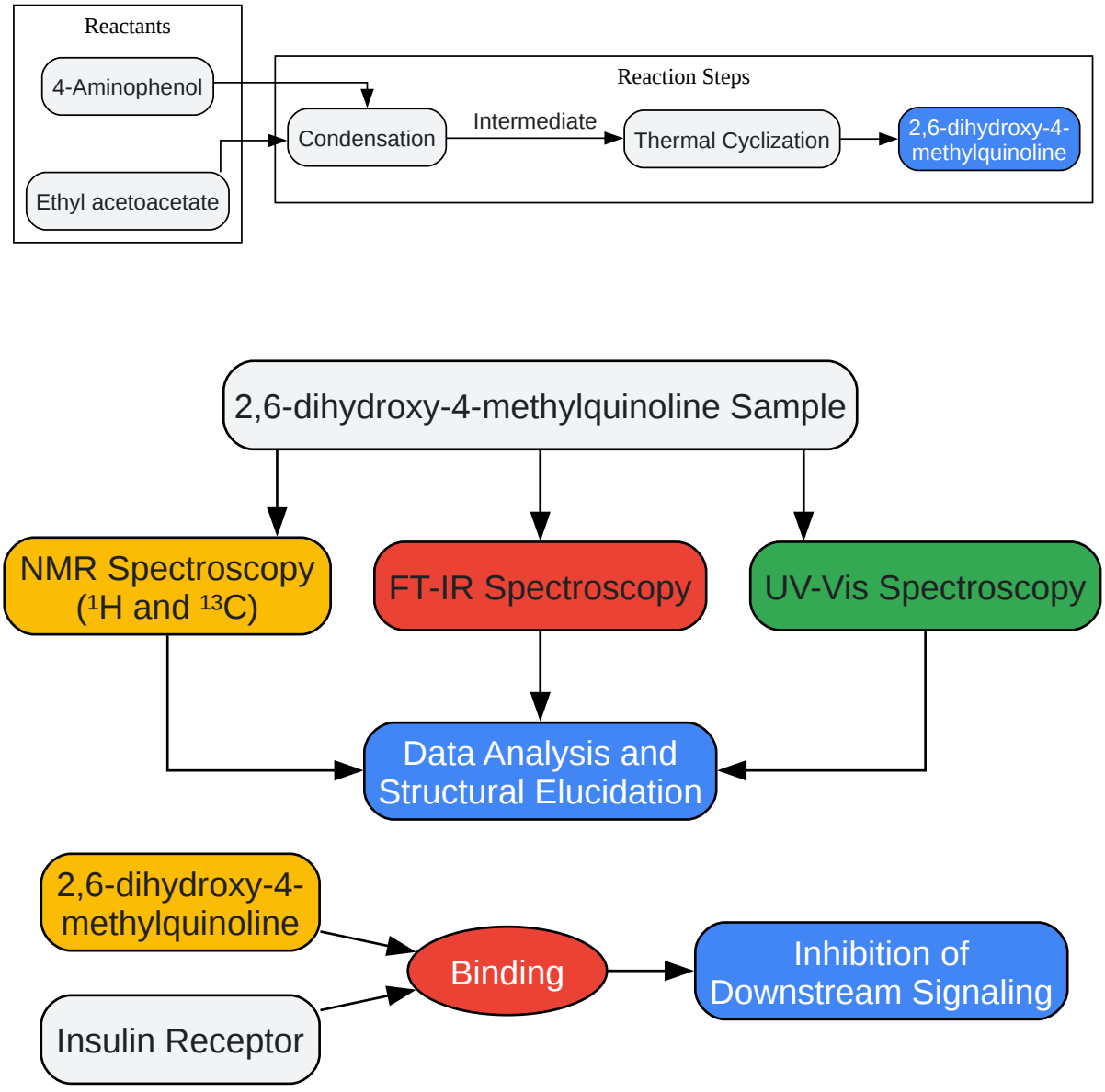
Property	Value	Reference
Molecular Formula	$C_{10}H_9NO_2$	[1]
Molecular Weight	175.18 g/mol	[1]
CAS Number	34982-01-9	[1]
Appearance	Solid	[1]
InChI	1S/C10H9NO2/c1-6-4-10(13)11-9-3-2-7(12)5-8(6)9/h2-5,12H,1H3,(H,11,13)	[1]
SMILES	Cc1cc(O)nc2ccc(O)cc12	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2,6-dihydroxy-4-methylquinoline** was not found in the public domain, a general synthetic approach can be inferred from related quinoline syntheses. A plausible synthetic route is the Conrad-Limpach reaction, which involves the condensation of an aniline with a β-ketoester followed by cyclization.

Hypothetical Synthesis Workflow

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References

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